

# Application Notes: Brefeldin A in Neurobiology Research

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## Compound of Interest

Compound Name: *Breflate*

Cat. No.: *B1240420*

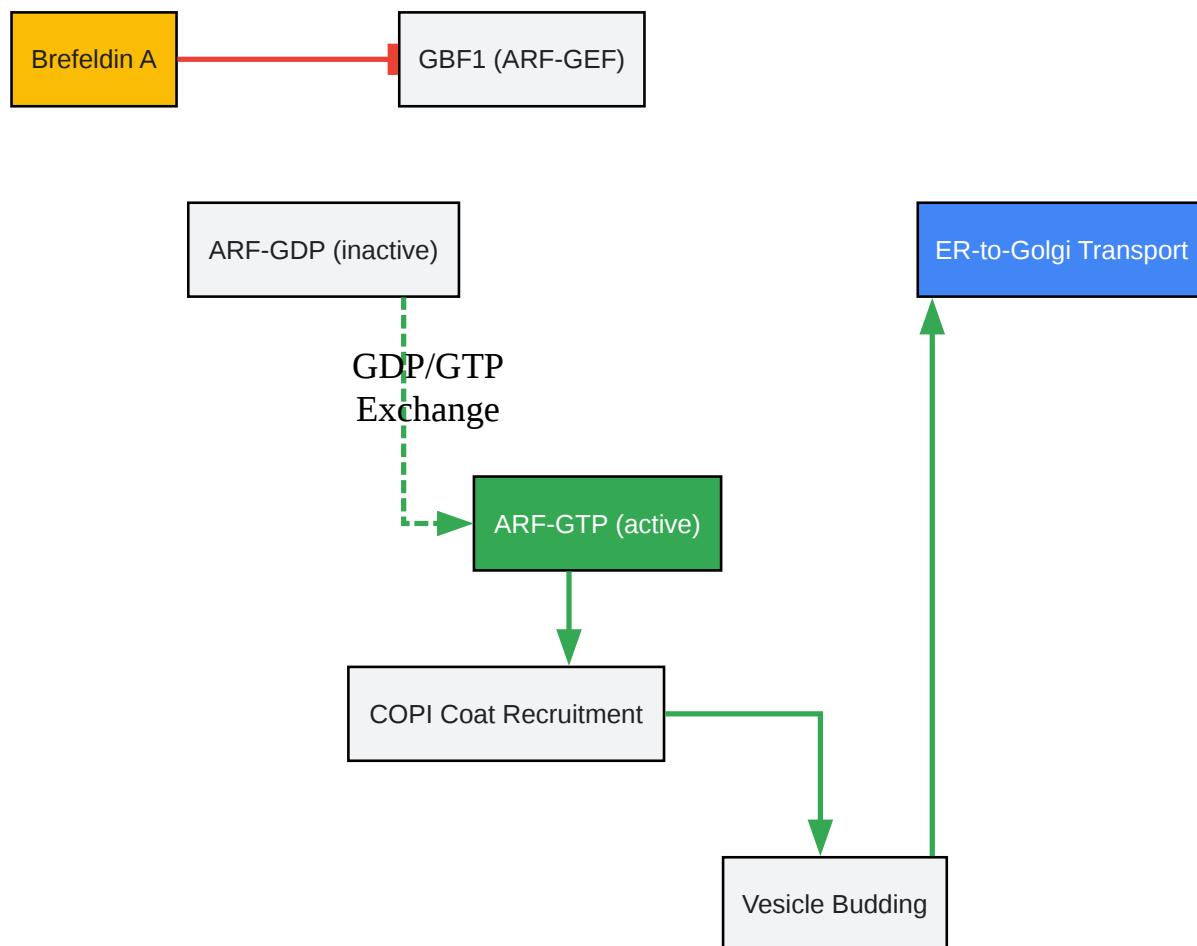
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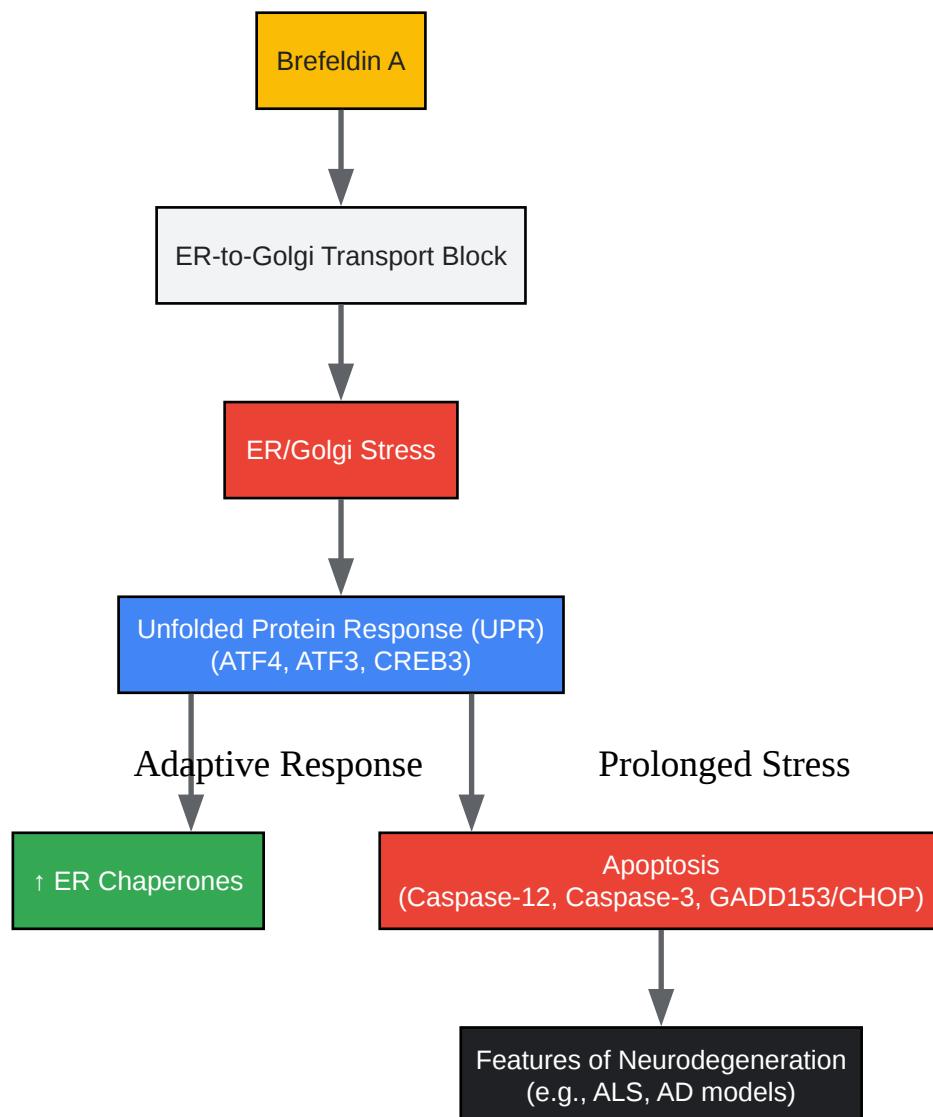
## Introduction

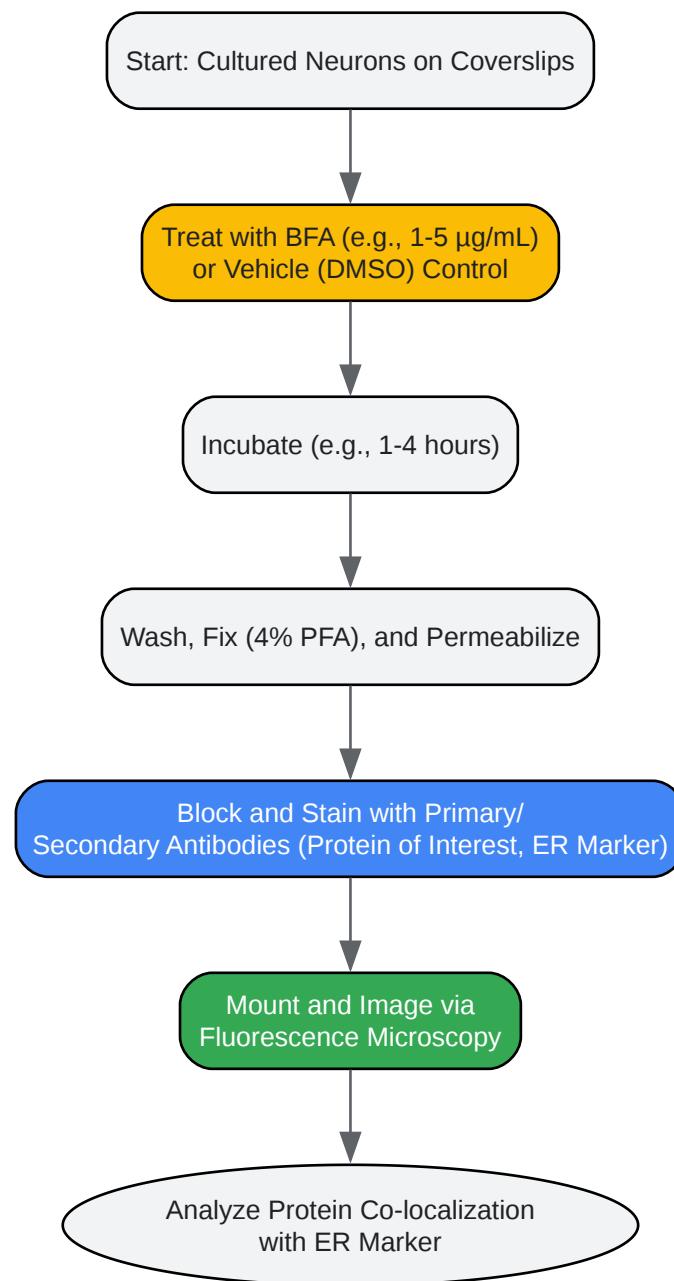
Brefeldin A (BFA) is a lactone antibiotic produced by the fungus *Eupenicillium brefeldianum*. It is a potent, reversible inhibitor of intracellular protein transport from the endoplasmic reticulum (ER) to the Golgi apparatus.<sup>[1][2]</sup> This property makes BFA an invaluable tool in cell biology and, particularly, in neurobiology for dissecting the complex processes of protein trafficking, neuronal development, and the cellular stress responses implicated in various neurological disorders.

## Mechanism of Action

Brefeldin A's primary molecular target is the Guanine Nucleotide Exchange Factor GBF1 (Golgi-specific Brefeldin A-resistance factor 1).<sup>[1][3]</sup> GBF1 activates the ADP-ribosylation factor (ARF) GTPases, which are crucial for recruiting COPI coat proteins to Golgi membranes to initiate the formation of transport vesicles.<sup>[3][4]</sup> By inhibiting GBF1, BFA prevents the assembly of COPI coats on vesicles, thereby blocking the anterograde transport of newly synthesized proteins and lipids from the ER to the Golgi complex.<sup>[1][3]</sup> This blockade leads to a rapid and reversible disassembly of the Golgi apparatus, with its components being absorbed into the ER network.<sup>[2][5]</sup> This disruption of the secretory pathway causes an accumulation of unfolded or misfolded proteins in the ER, leading to ER stress and the activation of the Unfolded Protein Response (UPR).<sup>[3][6]</sup>







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## References

- 1. [bitesizebio.com](https://www.bitesizebio.com) [bitesizebio.com]
- 2. Brefeldin A inhibits protein synthesis in cultured cells - PubMed [\[pubmed.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov)
- 3. [pnas.org](https://www.pnas.org) [pnas.org]
- 4. [search-library.ucsd.edu](https://search-library.ucsd.edu) [search-library.ucsd.edu]
- 5. Brefeldin A-induced neurotoxicity in cultured spinal cord neurons - PubMed [\[pubmed.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov)
- 6. Regulation of brefeldin A-induced ER stress and apoptosis by mitochondrial NADP<sup>+</sup>-dependent isocitrate dehydrogenase - PubMed [\[pubmed.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov)
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